

Understanding the Impurity Profile: A Synthesis-Driven Perspective

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Compound of Interest

Compound Name: 7-Benzyl-4,7-diazaspiro[2.5]octane
CAS No.: 1222106-45-7
Cat. No.: B1444327

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A logical approach to purity assessment begins with understanding the potential impurities that may arise during synthesis. The common synthetic routes to **7-Benzyl-4,7-diazaspiro[2.5]octane**, such as the reduction of a dione intermediate or the direct benzylation of the parent diazaspirocycle, can introduce a variety of process-related impurities.^{[1][5][6][7]}

Potential Impurities Include:

- Unreacted Starting Materials: Residual 4,7-diazaspiro[2.5]octane-4-carboxylate or benzyl bromide.^[1]
- Reaction Intermediates: Incomplete reduction of dione precursors.^{[6][7]}
- By-products: Compounds formed from side reactions, such as products of over-alkylation or alternative cyclization pathways.
- Reagents and Solvents: Residual process solvents (e.g., acetonitrile, tetrahydrofuran) and reagents (e.g., triethylamine, sodium borohydride).^{[5][7]}

- Degradation Products: Compounds formed during workup or storage, potentially through oxidation or hydrolysis.

A robust purity assessment strategy must be capable of separating, identifying, and quantifying these diverse species.

Orthogonal Analytical Techniques: A Comparative Analysis

No single analytical technique can provide a complete picture of a compound's purity. An integrated, multi-technique (orthogonal) approach is essential for a comprehensive evaluation. We will compare four principal methods: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Elemental Analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC is the workhorse of the pharmaceutical industry for purity and assay determination.^{[8][9]} Its strength lies in the precise quantification of non-volatile and thermally labile organic impurities.

Causality of Method Choice: The polarity and UV-active benzyl group of **7-Benzyl-4,7-diazaspiro[2.5]octane** make it an ideal candidate for Reversed-Phase HPLC with UV detection. A Diode Array Detector (DAD) is particularly powerful as it can assess peak purity, ensuring that a single chromatographic peak does not hide co-eluting impurities.^[10]

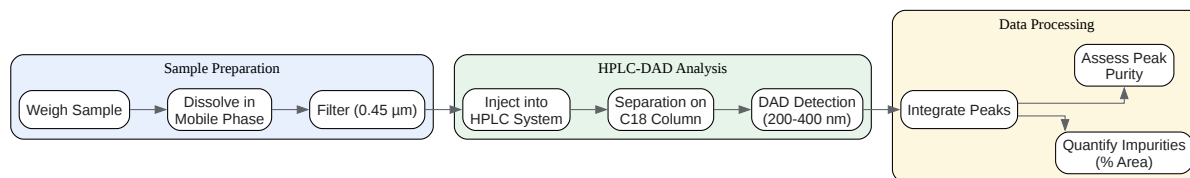
Experimental Protocol: Stability-Indicating HPLC-DAD Method

- Instrumentation: HPLC system with a quaternary pump, autosampler, column oven, and DAD.
- Column: X-Bridge C18 column (e.g., 4.6 x 150 mm, 3.5 μ m) or equivalent.
- Mobile Phase:
 - A: 0.025 M Potassium Phosphate (KH_2PO_4), pH adjusted to 2.5 with phosphoric acid.

- B: Acetonitrile.
- Gradient Elution: A time-programmed gradient (e.g., starting with 10% B, increasing to 90% B over 20 minutes) is necessary to elute both polar and non-polar impurities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: DAD set at 210 nm and 254 nm. Data is also collected across a wider range (e.g., 200-400 nm) for peak purity analysis.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase (initial composition) to a concentration of ~0.5 mg/mL. Filter through a 0.45 µm filter before injection.
- Validation: The method must be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and limits of detection (LOD) and quantitation (LOQ).[\[11\]](#)[\[12\]](#)[\[13\]](#)

Strengths vs. Limitations:

- High Precision & Accuracy: Unmatched for quantitative analysis of known and unknown impurities.
- Specificity: A well-developed stability-indicating method can resolve the parent compound from all potential process and degradation impurities.[\[8\]](#)[\[10\]](#)
- Dependency on Standards: Accurate quantification of a specific impurity requires a corresponding reference standard. In their absence, estimations are made using relative response factors.



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Fig. 1: HPLC-DAD Experimental Workflow.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the identification and quantification of volatile and semi-volatile compounds. Its primary role in this context is not for the analysis of the parent compound itself (due to its relatively high boiling point and polarity), but for the detection of residual solvents and volatile process impurities.

Causality of Method Choice: Pharmaceutical intermediates must be controlled for residual solvents, as they offer no therapeutic benefit and can pose safety risks. GC-MS provides the necessary sensitivity and specificity for this task. A headspace injection technique is often preferred to avoid contaminating the system with the non-volatile API.

Experimental Protocol: Headspace GC-MS for Residual Solvents

- **Instrumentation:** GC system with a headspace autosampler coupled to a Mass Spectrometer.
- **Column:** A low-polarity column, such as a DB-624 or equivalent (e.g., 30 m x 0.25 mm, 1.4 μm).
- **Carrier Gas:** Helium or Hydrogen at a constant flow.

- Oven Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 240°C) to elute a wide range of solvents.
- Headspace Parameters:
 - Vial Equilibration Temperature: ~80-100°C.
 - Equilibration Time: ~15-20 minutes.
- MS Parameters: Electron Ionization (EI) at 70 eV. Scan range of m/z 35-350.
- Sample Preparation: Accurately weigh the sample (~100 mg) into a headspace vial and dissolve/disperse in a high-boiling point solvent like DMSO or DMF.
- Identification: Identify solvents by comparing their retention times and mass spectra against a validated library (e.g., NIST).[14]

Strengths vs. Limitations:

- High Sensitivity: Can detect solvents at parts-per-million (ppm) levels.
- Definitive Identification: Mass spectra provide a unique fingerprint for compound identification.[15]
- Limited Scope: Not suitable for non-volatile impurities or the parent compound without derivatization, which adds complexity.[16]



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Fig. 2: Headspace GC-MS Workflow for Solvents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for structural elucidation.^[17] For purity assessment, its quantitative application (qNMR) offers a distinct advantage: it can determine the purity of a substance relative to a certified internal standard without needing reference standards for the impurities themselves.^[18]

Causality of Method Choice: ^1H NMR provides a direct, structurally-unambiguous view of the sample's composition. Protons in different chemical environments give distinct signals, and the integral of each signal is directly proportional to the number of protons it represents. This fundamental principle allows for the identification of impurities and the direct calculation of purity.^[18]

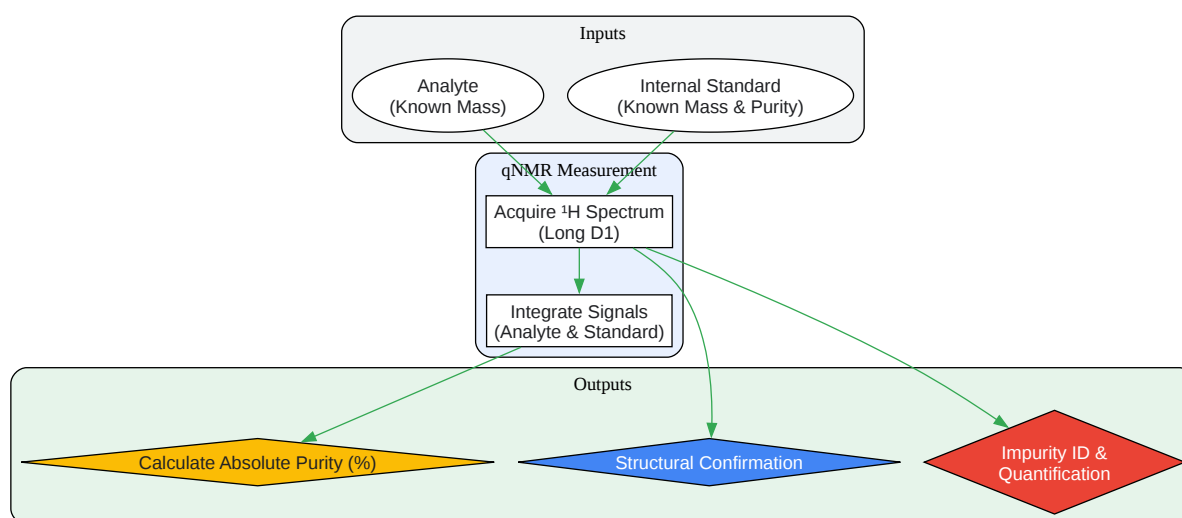
Experimental Protocol: Quantitative ^1H NMR (qNMR)

- Instrumentation: High-field NMR spectrometer (≥ 400 MHz).
- Sample Preparation:
 - Accurately weigh ~10-20 mg of the **7-Benzyl-4,7-diazaspiro[2.5]octane** sample.
 - Accurately weigh ~5-10 mg of a certified internal standard (e.g., maleic acid, dimethyl sulfone). The standard must have signals that do not overlap with the analyte's signals.
 - Dissolve both in a known volume of deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Acquisition:
 - Acquire a standard 1D ^1H spectrum.
 - Crucial for Quantification: Use a long relaxation delay ($D1 \geq 5 \times T_1$ of the slowest relaxing proton) to ensure full magnetization recovery for all signals.
 - Ensure a high signal-to-noise ratio.
- Data Processing:
 - Carefully phase and baseline the spectrum.

- Integrate a well-resolved, non-exchangeable proton signal from the analyte (e.g., the benzylic CH₂ protons).
- Integrate a signal from the internal standard.
- Calculation: Purity is calculated using the formula: $\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{std}} / I_{\text{std}}) * (MW_{\text{analyte}} / MW_{\text{std}}) * (m_{\text{std}} / m_{\text{analyte}}) * \text{Purity}_{\text{std}}$ Where: I=Integral, N=Number of protons for the signal, MW=Molecular Weight, m=mass, Purity_std=Purity of the standard.

Strengths vs. Limitations:

- Primary Method: qNMR is a primary ratio method, meaning it does not require a reference standard of the analyte itself.
- Structural Information: Simultaneously confirms the structure and quantifies impurities, providing a "purity and identity" test in one.[\[18\]](#)
- Universal Detection: Detects any proton-containing impurity, including residual solvents and structurally similar by-products.
- Lower Sensitivity: Less sensitive than chromatographic methods for detecting trace impurities (<0.1%).



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Fig. 3: Logical Diagram of the qNMR Approach.

Elemental Analysis (EA)

Elemental analysis is a fundamental technique that determines the mass percentage of carbon, hydrogen, and nitrogen (CHN analysis) in a sample. It serves as a final, bulk-level check on the compound's empirical formula.

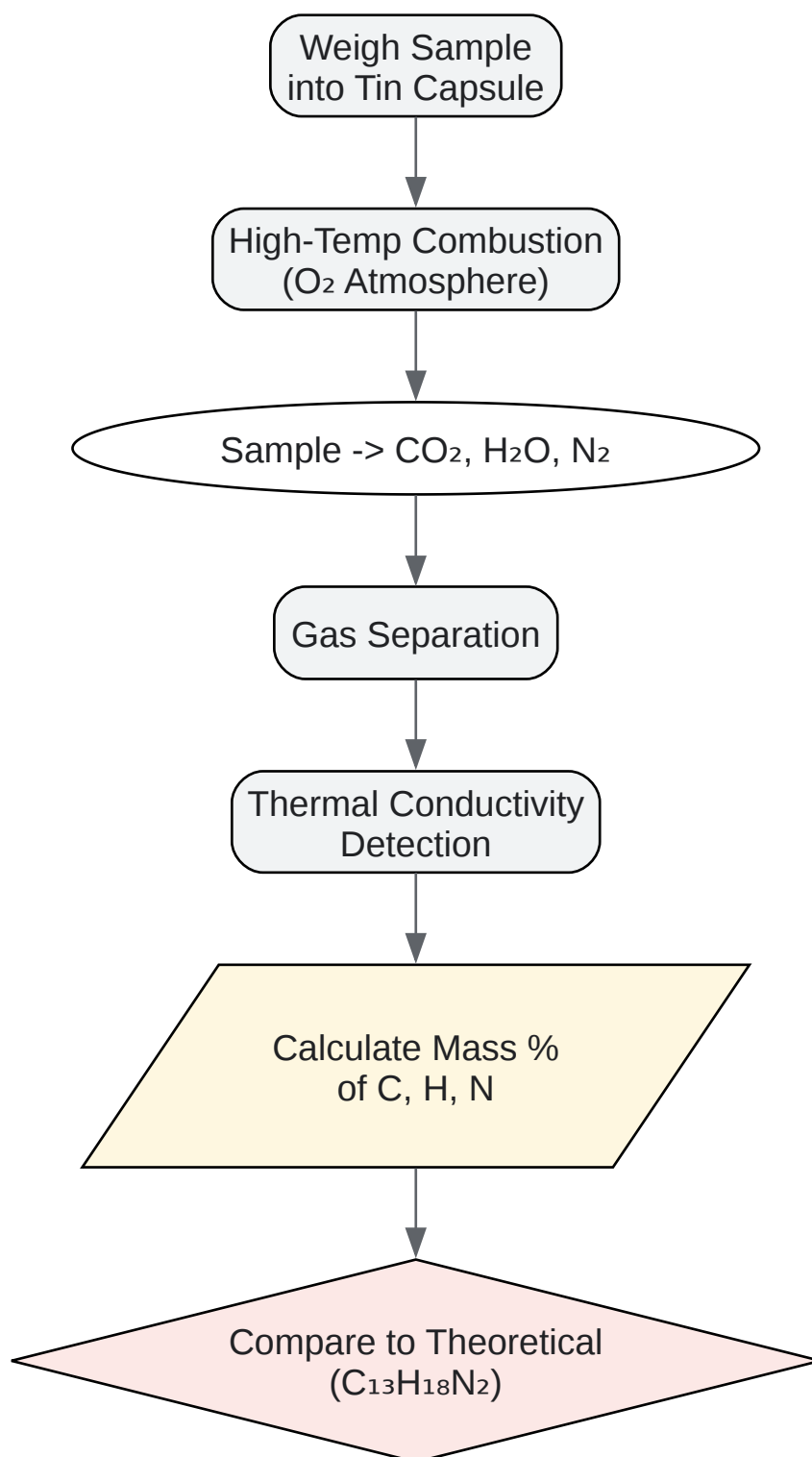
Causality of Method Choice: While modern spectroscopic methods provide detailed structural information, EA offers a simple, independent confirmation of the elemental composition.^[19] A significant deviation from the theoretical values indicates the presence of inorganic impurities, bound water/solvents, or a fundamental error in the assigned structure.

Experimental Protocol: CHN Combustion Analysis

- Instrumentation: An automated CHN elemental analyzer.
- Principle: The sample is combusted at high temperature in an oxygen-rich environment.^[20]^[21] This converts carbon to CO₂, hydrogen to H₂O, and nitrogen to N₂ gas.
- Detection: The resulting gases are separated (often by GC) and measured by thermal conductivity detectors.
- Calculation: The instrument software calculates the mass percentages of C, H, and N.
- Acceptance Criteria: The experimental results for **7-Benzyl-4,7-diazaspiro[2.5]octane** (C₁₃H₁₈N₂; Theoretical: C=77.18%, H=8.97%, N=13.85%) should be within ±0.4% of the theoretical values.^[19]

Strengths vs. Limitations:

- Fundamental Check: Provides a robust, quantitative measure of bulk purity against the theoretical formula.
- Fast and Inexpensive: A rapid and cost-effective analysis.^[20]
- Non-Specific: Does not identify or quantify individual impurities. A sample could meet EA criteria but still contain significant impurities with a similar elemental composition.



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Fig. 4: Elemental Combustion Analysis Workflow.

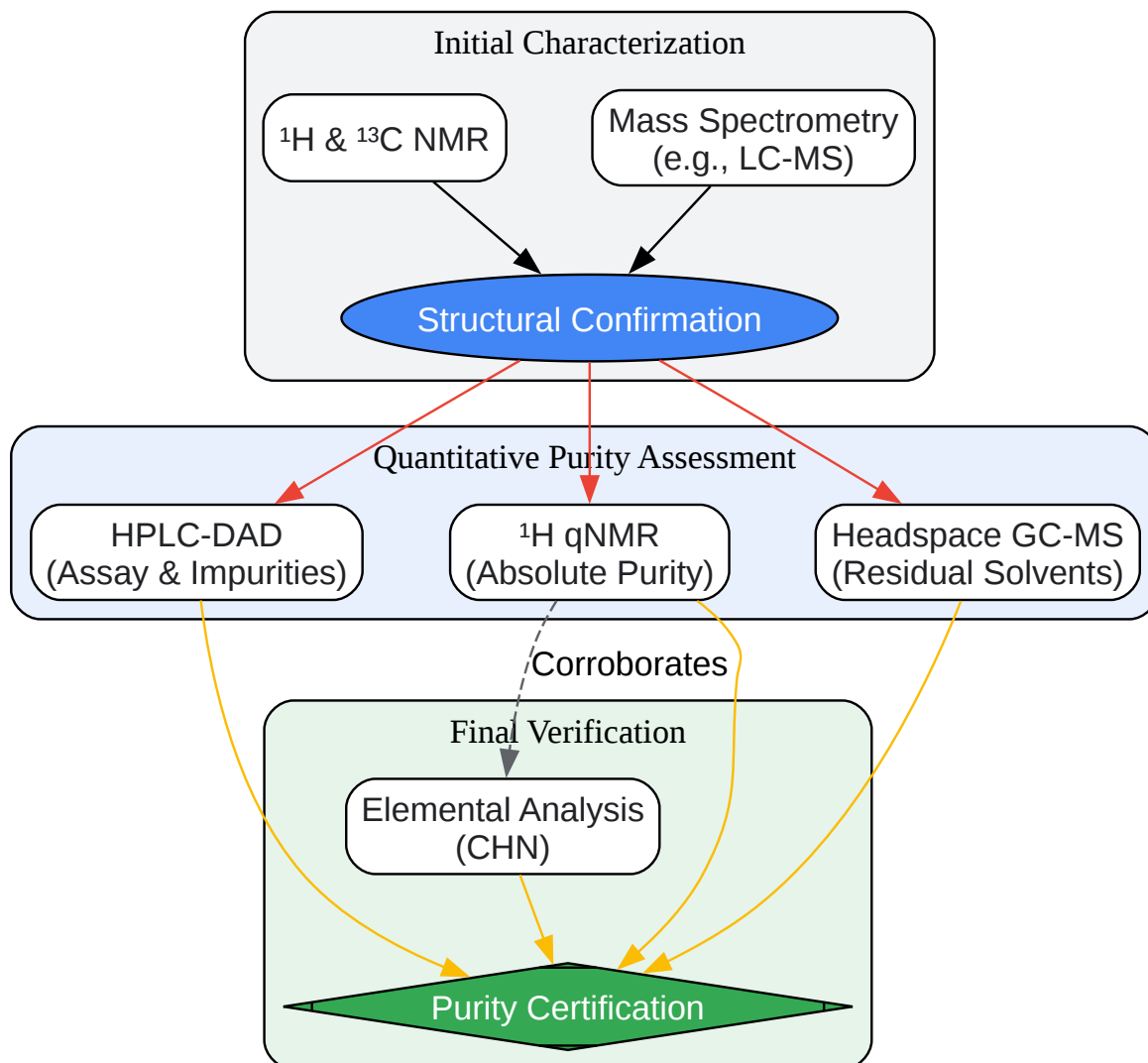
Summary and Integrated Strategy

The choice of analytical technique is dictated by the specific question being asked. For a comprehensive purity assessment, these methods should be used in concert.

Method	Primary Application	Selectivity	Sensitivity	Information Provided
HPLC-DAD	Quantification of non-volatile impurities; Assay	High	High (0.01-0.1%)	Quantitative, Peak Purity
GC-MS	Quantification of residual solvents & volatile impurities	Very High	Very High (<10 ppm)	Quantitative, Structural (MS)
¹ H qNMR	Absolute purity determination; Structural confirmation	Moderate-High	Moderate (>0.1%)	Absolute Quantitative, Structural
Elemental Analysis	Empirical formula confirmation; Bulk purity check	Low	Low	Bulk Composition (%)

An Authoritative Workflow for Purity Certification:

A self-validating system for certifying the purity of a new batch of **7-Benzyl-4,7-diazaspiro[2.5]octane** would follow an orthogonal approach, where the results of one technique corroborate the others.



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Fig. 5: Integrated Workflow for Purity Certification.

Conclusion

The purity assessment of **7-Benzyl-4,7-diazaspiro[2.5]octane** is a multi-faceted task that is critical for its application in drug discovery and development. While HPLC serves as the primary tool for quantifying organic impurities and determining the assay value, it must be complemented by orthogonal techniques. GC-MS is essential for controlling volatile impurities and residual solvents, while NMR provides invaluable simultaneous structural confirmation and

absolute purity data. Finally, elemental analysis acts as a fundamental check of the compound's elemental composition. By employing this integrated, self-validating strategy, researchers can ensure the quality, consistency, and reliability of this important synthetic building block, thereby building a solid foundation for their scientific endeavors.

References

- AZoM. (2021). A Look at Elemental Analysis for Organic Compounds. [\[Link\]](#)
- Eltra. Elemental Analysis - Organic & Inorganic Compounds. [\[Link\]](#)
- Precise Group. (2023). The Science of Elemental Analysis: Benefits and Applications in Organic Chemistry. [\[Link\]](#)
- McGraw-Hill Education. ELEMENTAL ANALYSIS OF ORGANIC COMPOUNDS. [\[Link\]](#)
- Wikipedia. Elemental analysis. [\[Link\]](#)
- Mansfield, R. K., et al. (2003). Validation of Impurity Methods, Part II. LCGC North America. [\[Link\]](#)
- Profound. (2024). Analytical Method Validation: A Crucial Pillar in Pharmaceutical Quality Assurance. [\[Link\]](#)
- Pharma Pathway. (2024). Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV. [\[Link\]](#)
- Li, H., et al. (2022). Chirality Sensing of N-Heterocycles via ^{19}F NMR. JACS Au. [\[Link\]](#)
- Kumar, A., et al. (2019). Analytical method validation: A brief review. International Journal of Research and Development in Pharmacy & Life Sciences. [\[Link\]](#)
- Shostak, D., et al. (2024). Development and Validation of HPLC Methods for the Quantitative Determination and Related Impurities of Naftifine Hydrochloride in Solution and Cream Dosage Forms. Molecules. [\[Link\]](#)
- Li, H., et al. (2022). Chirality Sensing of N-Heterocycles via ^{19}F NMR. JACS Au. [\[Link\]](#)

- Google Patents. (2020). CN111943894A - Synthesis method of 4, 7-diazaspiro [2.5] octane compound.
- Martins, M. A. P., et al. (2010). Advanced NMR techniques for structural characterization of heterocyclic structures. Current Organic Chemistry.
- Pauli, G. F., et al. (2014). Importance of Purity Evaluation and the Potential of Quantitative ^1H NMR as a Purity Assay. Journal of Medicinal Chemistry. [\[Link\]](#)
- Google Patents. (2024).
- Fritz, H. (2010). ^{15}N NMR Spectroscopy - Applications in Heterocyclic Chemistry. ResearchGate. [\[Link\]](#)
- Mykhailiuk, P. K., et al. (2015). Synthesis and Structural Analysis of Angular Monoprotected Diamines Based on Spiro[3.3]heptane Scaffold. The Journal of Organic Chemistry. [\[Link\]](#)
- SWGDRUG. (2020). Gas Chromatography-Mass Spectroscopy (GC/MS) Analysis Considerations. [\[Link\]](#)
- Mykhailiuk, P. K., et al. (2015). Synthesis and structural analysis of angular monoprotected diamines based on spiro[3.3]heptane scaffold. PubMed. [\[Link\]](#)
- Meyers, M. et al. (2021). Spirocyclic Diamine Scaffolds for Medicinal Chemistry. ResearchGate. [\[Link\]](#)
- Technical Disclosure Commons. (2022). Process for the preparation of Risdiplam and its intermediates. [\[Link\]](#)
- Harborne, J. B. (1984). Phytochemical methods. Journal of Pharmacy & Pharmacognosy Research. [\[Link\]](#)
- Wong, Y. F., et al. (2024). Data independent acquisition for gas chromatographic MS/MS analysis of volatile compounds. Journal of Chromatography A. [\[Link\]](#)
- El-Gindy, A., et al. (2010). Stability-Indicating HPLC-DAD Method for the Determination of Granisetron Hydrochloride in Its Pharmaceutical Preparations. Tropical Journal of Pharmaceutical Research. [\[Link\]](#)

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Sources

- 1. Tert-butyl 7-benzyl-4,7-diazaspiro[2.5]octane-4-carboxylate | 674792-03-1 | Benchchem [benchchem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Synthesis and structural analysis of angular monoprotected diamines based on spiro[3.3]heptane scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. 7-Benzyl-4,7-diazaspiro[2.5]octane | 1222106-45-7 [chemicalbook.com]
- 6. CN111943894A - Synthesis method of 4, 7-diazaspiro [2.5] octane compound - Google Patents [patents.google.com]
- 7. tdcommons.org [tdcommons.org]
- 8. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 9. Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV | Pharmaguideline [pharmaguideline.com]
- 10. japsonline.com [japsonline.com]
- 11. particle.dk [particle.dk]
- 12. wjarr.com [wjarr.com]
- 13. mdpi.com [mdpi.com]
- 14. jppres.com [jppres.com]
- 15. Data independent acquisition for gas chromatographic MS/MS analysis of volatile compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. nist.gov [nist.gov]
- 17. sites.esa.ipb.pt [sites.esa.ipb.pt]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Elemental analysis - Wikipedia [en.wikipedia.org]

- [20. azom.com \[azom.com\]](#)
- [21. The Science of Elemental Analysis: Benefits and Applications in Organic Chemistry \[velp.com\]](#)
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